

Technical Support Center: AMG 909 (Volasertib)

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Compound of Interest

Compound Name: AMG 9090

Cat. No.: B15575675

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This technical support center provides researchers, scientists, and drug development professionals with essential information and troubleshooting guidance for the use of AMG 909, also known as Volasertib, in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for AMG 909?

AMG 909 (Volasertib) is a potent and selective inhibitor of Polo-like kinase 1 (PLK1), an enzyme that plays a crucial role in regulating multiple stages of mitosis.^[1] By competitively binding to the ATP-binding pocket of PLK1, Volasertib disrupts the cell cycle, leading to G2/M phase arrest and subsequent apoptosis (programmed cell death) in cancer cells.^{[2][3]} It also shows inhibitory activity against PLK2 and PLK3, but at higher concentrations.^[2]

Q2: What is the solubility of AMG 909 in DMSO and other common solvents?

AMG 909 is readily soluble in DMSO. However, it is insoluble in water and ethanol.^{[2][3]} For quantitative solubility data in DMSO, please refer to the table below.

Q3: How should I prepare a stock solution of AMG 909?

It is recommended to prepare a concentrated stock solution of AMG 909 in high-quality, anhydrous DMSO. For detailed instructions, please refer to the "Experimental Protocols" section.

Q4: My AMG 909 is precipitating in the cell culture medium. What should I do?

Precipitation of hydrophobic compounds like AMG 909 upon dilution into aqueous culture media is a common issue. Please refer to the "Troubleshooting Guide" for potential causes and solutions.

Q5: How should I store AMG 909 powder and stock solutions?

AMG 909 powder should be stored at -20°C.^[1] Stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -20°C for several months or at -80°C for up to a year for long-term stability.^{[1][4]}

Data Presentation

Table 1: Solubility of AMG 909 (Volasertib) in DMSO

Solvent	Concentration (mg/mL)	Concentration (mM)	Source(s)
DMSO	≥10.31	>10	APExBIO ^[1]
DMSO	30	48.48	Selleck Chemicals ^[2]
DMSO	20	32.32	Selleck Chemicals ^[3]
DMSO	35	56.56	Selleck Chemicals ^[4]
DMSO	2	3.23 (warmed)	Sigma-Aldrich ^[5]

Note: The molecular weight of Volasertib is 618.81 g/mol . Solubility can vary slightly between batches and depending on the purity of the compound and the solvent.

Experimental Protocols

Protocol 1: Preparation of a 10 mM AMG 909 Stock Solution in DMSO

Materials:

- AMG 909 (Volasertib) powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

Procedure:

- Allow the AMG 909 vial to equilibrate to room temperature before opening.
- Calculate the required amount of AMG 909 powder and DMSO to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.6188 mg of AMG 909.
- Add the appropriate volume of anhydrous DMSO to the vial containing the AMG 909 powder.
- To aid dissolution, gently vortex the solution. If necessary, warm the tube at 37°C for 10 minutes or sonicate briefly in an ultrasonic bath.^[1]
- Ensure the compound is fully dissolved and the solution is clear before use.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Troubleshooting Guide

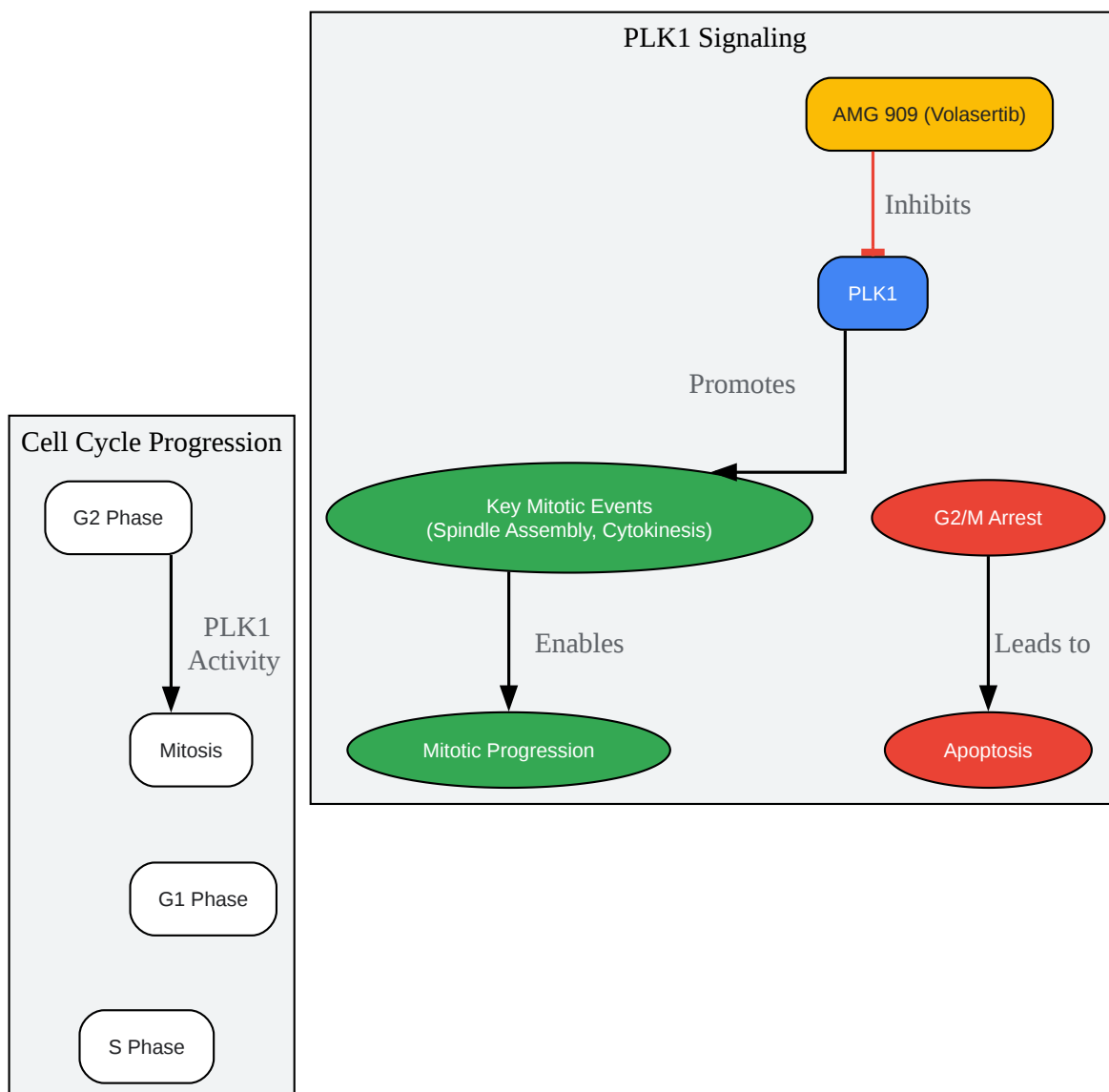
Issue: Precipitation of AMG 909 in Cell Culture Media

Potential Cause	Explanation	Recommended Solution
High Final Concentration	The final concentration of AMG 909 in the culture medium exceeds its aqueous solubility limit.	Decrease the final working concentration of AMG 909. Perform a dose-response experiment to determine the optimal non-precipitating concentration.
Rapid Dilution	Adding a concentrated DMSO stock directly into a large volume of aqueous media can cause the compound to "crash out" due to the rapid solvent exchange.	Perform a serial dilution. First, create an intermediate dilution of the DMSO stock in pre-warmed (37°C) culture medium. Then, add this intermediate dilution to the final volume of media. Add the compound dropwise while gently swirling the media. [6]
Low Temperature of Media	Adding the compound to cold media can decrease its solubility.	Always use pre-warmed (37°C) cell culture media for dilutions. [6]
High Final DMSO Concentration	While DMSO aids in initial dissolution, high final concentrations can be toxic to cells and may not prevent precipitation upon significant dilution.	Keep the final DMSO concentration in the culture medium below 0.5%, and ideally at or below 0.1%. [7] This may necessitate preparing a more dilute stock solution.
Interaction with Media Components	Proteins and salts in the serum or basal media can interact with the compound, reducing its solubility over time.	If precipitation occurs after a period of incubation, consider changing the media with freshly prepared AMG 909-containing media every 24-48 hours. You can also test the solubility in a simpler buffered saline solution (like PBS) to determine if media

components are the primary issue.[\[8\]](#)

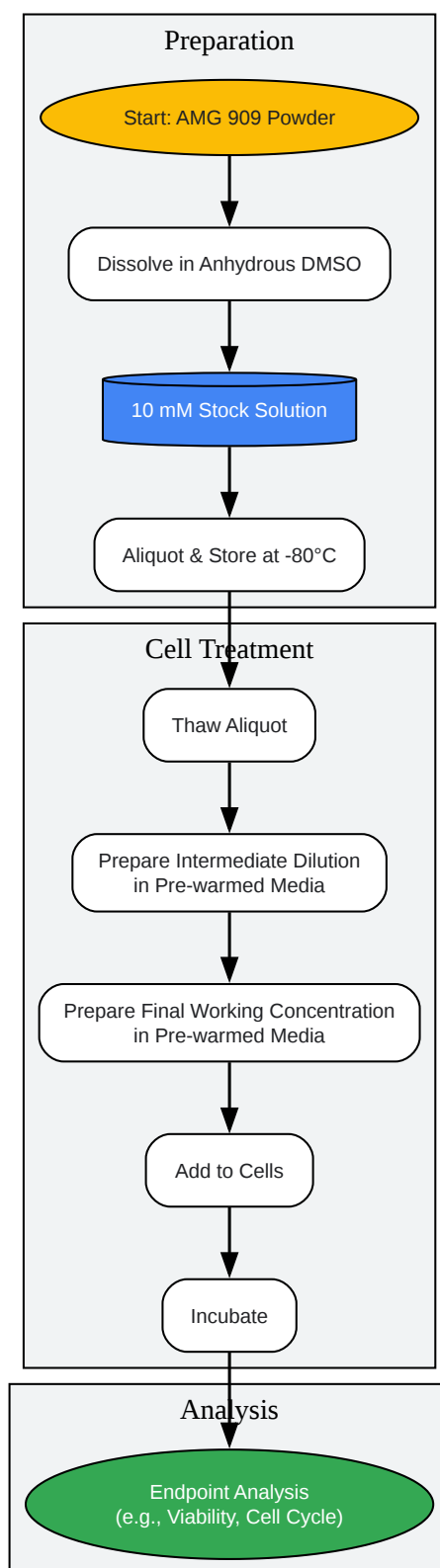
Media Evaporation	In long-term experiments, evaporation can increase the concentration of all media components, including AMG 909, potentially leading to precipitation.	Ensure proper humidification of the incubator. Use culture plates with low-evaporation lids or seal plates with gas-permeable membranes for long-term experiments. [6]
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Visualizations



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Caption: AMG 909 (Volasertib) inhibits PLK1, leading to G2/M cell cycle arrest and apoptosis.



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Caption: Experimental workflow for preparing and using AMG 909 in cell culture experiments.

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